

# o-cresolphthalein safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ocresolphthalein*

Cat. No.: *B13147035*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of o-Cresolphthalein

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for o-cresolphthalein, a common phthalein dye used as a pH indicator. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory setting.

## Hazard Identification and Classification

o-Cresolphthalein is classified as a hazardous substance. The following tables summarize its classification according to the Globally Harmonized System (GHS) and the National Fire Protection Association (NFPA).

Table 1: GHS Hazard Classification

Classification	Hazard Statement
Serious Eye Irritation	H319: Causes serious eye irritation. <a href="#">[1]</a>
Skin Irritation	H315: Causes skin irritation. <a href="#">[2]</a>
Specific Target Organ Toxicity	H335: May cause respiratory irritation. <a href="#">[2]</a>
Acute Toxicity (Oral)	H302: Harmful if swallowed. <a href="#">[2]</a>
Acute Toxicity (Dermal)	H312: Harmful in contact with skin. <a href="#">[2]</a>
Acute Toxicity (Inhalation)	H332: Harmful if inhaled. <a href="#">[2]</a>
Carcinogenicity	H351: Suspected of causing cancer. <a href="#">[2]</a>

Note: GHS classifications may vary between suppliers.

Table 2: NFPA 704 Diamond

Category	Rating	Description
Health	2	Can cause temporary incapacitation or residual injury. <a href="#">[3]</a>
Flammability	1	Must be preheated before ignition can occur. <a href="#">[3]</a>
Instability	0	Normally stable, even under fire conditions. <a href="#">[4]</a>
Special Hazards	-	No special hazards.

## Physical and Chemical Properties

Understanding the physical and chemical properties of o-cresolphthalein is essential for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Chemical Formula	<chem>C22H18O4</chem> <a href="#">[2]</a>
Molar Mass	346.38 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to pale yellow or pink/beige crystalline powder. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	223 °C (433 °F) <a href="#">[2]</a>
Boiling Point	222.6 °C (432.7 °F) <a href="#">[2]</a>
Solubility	Insoluble in water; soluble in ethanol, ethers, and glacial acetic acid. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
pH Indicator Range	pH 8.2 (colorless) to 9.8 (purple/red). <a href="#">[2]</a> <a href="#">[5]</a>

## Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following table outlines the recommended PPE for handling o-cresolphthalein.

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166 or OSHA 29 CFR 1910.133). <a href="#">[1]</a> <a href="#">[4]</a>
Skin Protection	Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	If dust is generated, use a NIOSH/MSHA-approved respirator with a particulate filter (e.g., N95). <a href="#">[3]</a> <a href="#">[4]</a> Ensure adequate ventilation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Do not breathe dust.[\[1\]](#)[\[3\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[3\]](#)

## Storage Conditions

- Store in a tightly closed container.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

Table 5: First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	Do NOT induce vomiting.[3][4] If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4]

## Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical powder, carbon dioxide, water spray, or alcohol-resistant foam.[1][3][7] For large fires, use water spray, fog, or foam.[3] Do not use a heavy water stream.[9]
- **Specific Hazards:** During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated.[3][4]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][3][4]

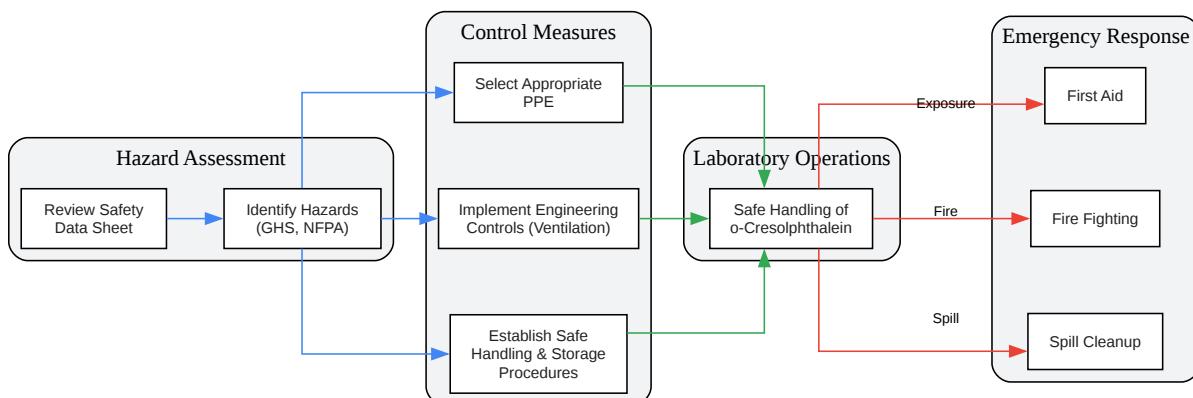
## Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel.[1][9] Wear appropriate PPE as outlined in Table 4. Avoid breathing dust and contact with skin and eyes.[1]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains, sewers, or public waters.[1][9]

- Containment and Cleanup: For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.[3] For large spills, shovel the material into a suitable container for disposal.[3] Clean the contaminated surface by spreading water and dispose of it according to local and regional authority requirements.[3] Avoid generating dust.[4]

## Experimental Protocols and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of o-cresolphthalein, from initial hazard assessment to emergency response.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]

- 2. o-Cresolphthalein - Wikipedia [en.wikipedia.org]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Page loading... [wap.guidechem.com]
- 6. o-Cresolphthalein | 596-27-0 [chemicalbook.com]
- 7. lobachemie.com [lobachemie.com]
- 8. chemos.de [chemos.de]
- 9. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- To cite this document: BenchChem. [o-cresolphthalein safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13147035#o-cresolphthalein-safety-data-sheet-and-handling-precautions]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)